

Methyl 2-cyanoisonicotinate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methyl 2-cyanoisonicotinate

Cat. No.: B042131

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information, handling procedures, and Material Safety Data Sheet (MSDS) details for **Methyl 2-cyanoisonicotinate** (CAS No. 94413-64-6). The information herein is intended to ensure the safe use of this compound in research and development settings.

Chemical and Physical Properties

Methyl 2-cyanoisonicotinate is a pale brown solid organic compound.^[1] It is slightly soluble in water.^{[1][2]} Proper understanding of its physical and chemical properties is fundamental to its safe handling and use.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1][3]
Molar Mass	162.15 g/mol	[1][3]
Appearance	Pale brown solid	[1]
Melting Point	107-109°C	[1]
Boiling Point (Predicted)	296.6 ± 25.0 °C	[1]
Density (Predicted)	1.25 ± 0.1 g/cm ³	[1]
Water Solubility	Slightly soluble (6.2 g/L at 25°C)	[1][2]
Purity	Typically 97% - 98%	[2]

Safety and Hazard Information

Methyl 2-cyanoisonicotinate is classified as a harmful substance.[2] The Globally Harmonized System (GHS) classification and associated hazard statements are summarized below.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.
Acute Toxicity, Dermal	GHS07 (Exclamation Mark)	Warning	H312: Harmful in contact with skin.
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Acute Toxicity, Inhalation	GHS07 (Exclamation Mark)	Warning	H332: Harmful if inhaled.
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements can be found in safety data sheets, including recommendations for prevention, response, storage, and disposal.

Experimental Protocols

While specific experimental protocols for determining the toxicity of **Methyl 2-cyanoisonicotinate** are not publicly available, the hazard classifications indicate that standard toxicological studies have been performed. These typically include:

- **Acute Oral, Dermal, and Inhalation Toxicity Studies:** These experiments are generally conducted in animal models (e.g., rats, rabbits) to determine the median lethal dose (LD50) or lethal concentration (LC50) of a substance. The protocols follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- **Skin and Eye Irritation Studies:** These tests, often performed on animal models, assess the potential of a substance to cause irritation upon contact with the skin and eyes. In vitro alternatives are increasingly being used.
- **Specific Target Organ Toxicity Studies:** These experiments evaluate the potential for a single exposure to a chemical to cause significant, non-lethal target organ/systemic toxicity.

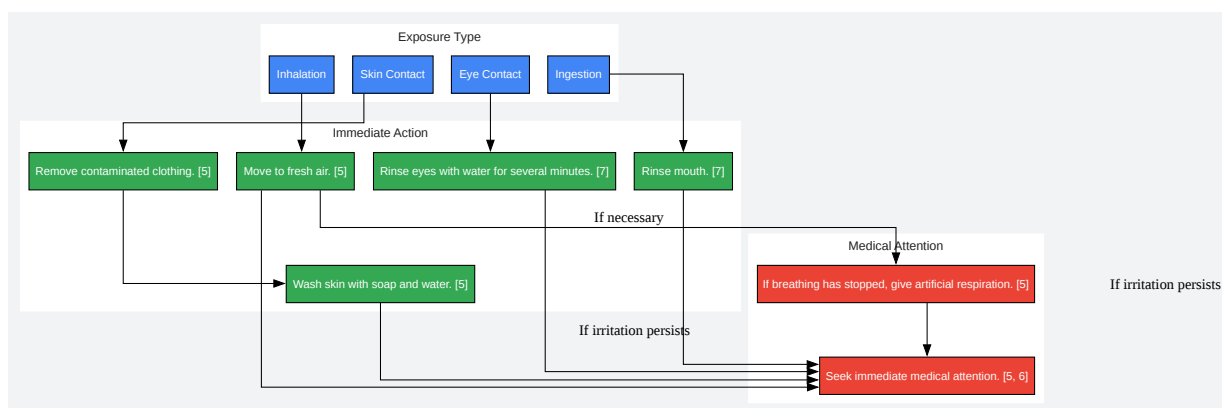
Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.^[2] Keep away from oxidizing agents.^[2] The recommended storage temperature is room temperature or ambient.^[3]
- **Handling:** Use only in a well-ventilated area.^[4] Avoid breathing dust, fume, gas, mist, vapors, or spray.^[4] Wash hands and any exposed skin thoroughly after handling.^[4] Wear protective gloves, protective clothing, eye protection, and face protection.^[4]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential. The following diagram outlines the recommended first aid procedures.

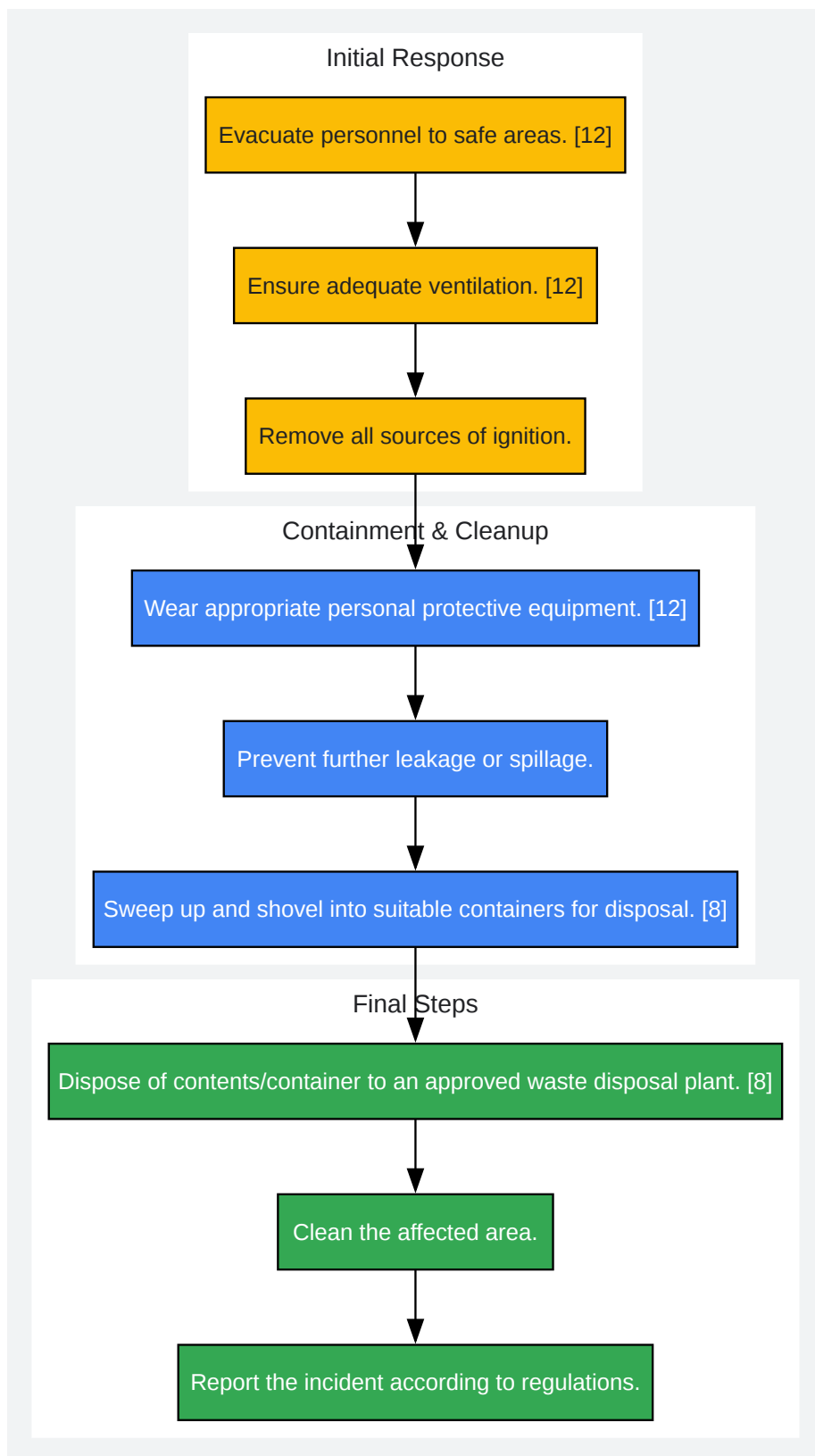


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First Aid Response to Exposure

Accidental Release Measures

In the case of a spill, a clear and systematic response is necessary to ensure the safety of personnel and the environment.



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Chemical Spill Response Workflow

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides, carbon monoxide, and carbon dioxide.[6][7]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[5]

Exposure Controls and Personal Protection

To minimize the risk of exposure, appropriate engineering controls and personal protective equipment (PPE) should be utilized.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.[4] Eyewash stations and safety showers should be close to the workstation location.[4]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[4]
[8]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
[7][8]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Transportation Information

Methyl 2-cyanoisonicotinate is regulated for transport.

- Transport Hazard Class: 6.1 (Toxic)[2]
- Packaging Group: III[2]

- Proper Shipping Name: NITRILES, SOLID, TOXIC, N.O.S.[2]

This guide is intended as a summary of the available safety information. Always refer to the most current and complete Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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